molecular weight and formula of 3-[(3-Chlorophenyl)methyl]pyrrolidine

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Compound of Interest

Compound Name:	*3-[(3-Chlorophenyl)methyl]pyrrolidine*
CAS No.:	*1158764-50-1*
Cat. No.:	*B1490801*

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Technical Guide: 3-[(3-Chlorophenyl)methyl]pyrrolidine

Physicochemical Profile & Molecular Identity[1][2][3]

This compound features a pyrrolidine core substituted at the C3 position with a meta-chlorobenzyl group. This specific regiochemistry (C-substituted vs. N-substituted) significantly alters its pharmacological profile, enhancing metabolic stability and selectivity compared to its N-benzyl isomers.

Core Identifiers

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Property	Data
IUPAC Name	3-[(3-Chlorophenyl)methyl]pyrrolidine
Common Name	3-(3-Chlorobenzyl)pyrrolidine
CAS Number (HCl Salt)	1359702-94-5
Chemical Formula (Free Base)	$C_{11}H_{14}ClN$
Molecular Weight (Free Base)	195.69 g/mol
Chemical Formula (HCl Salt)	$C_{11}H_{15}Cl_2N$
Molecular Weight (HCl Salt)	232.15 g/mol
SMILES	Clc1cccc(c1)CC2CNCC2

Quantitative Physicochemical Data

Calculated parameters based on the free base form.

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Parameter	Value	Significance in Drug Design
Exact Mass	195.0815	Critical for High-Resolution Mass Spectrometry (HRMS) validation.
LogP (Predicted)	~2.65	Indicates good lipophilicity for CNS penetration (Blood-Brain Barrier).
Topological Polar Surface Area (TPSA)	12.03 Å²	Low TPSA suggests high oral bioavailability and membrane permeability.
pKa (Conjugate Acid)	~9.5	Predominantly protonated at physiological pH (7.4), favoring cation-pi interactions.
Rotatable Bonds	2	Low flexibility reduces entropic penalty upon receptor binding.

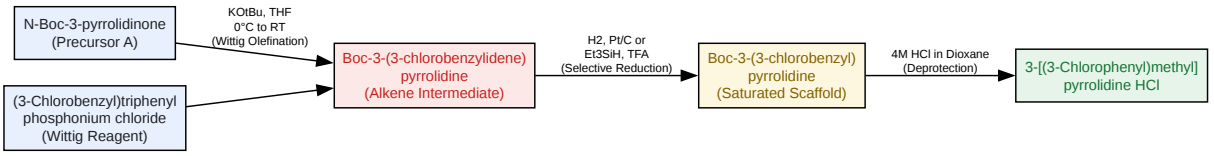
Synthetic Methodology: The Wittig-Reduction Route

While N-substituted pyrrolidines are synthesized via simple alkylation, the 3-substituted core requires a construct-and-reduce approach to establish the carbon-carbon bond at the chiral center. The most robust, self-validating protocol involves a Wittig olefination followed by selective reduction.

Reaction Scheme Visualization

The following diagram outlines the logical flow from commercially available precursors to the final hydrochloride salt.

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Caption: Step-wise synthesis of the 3-substituted pyrrolidine core via Wittig olefination and selective reduction.

Detailed Experimental Protocol

Step 1: Wittig Olefination

This step creates the carbon scaffold. The disappearance of the ketone carbonyl signal in IR/NMR validates progress.

- Reagents: Suspend (3-chlorobenzyl)triphenylphosphonium chloride (1.2 equiv) in anhydrous THF under nitrogen.
- Activation: Cool to 0°C and add Potassium tert-butoxide (KOtBu, 1.3 equiv) dropwise. The solution will turn deep orange (ylide formation). Stir for 30 mins.
- Addition: Add N-Boc-3-pyrrolidinone (1.0 equiv) dissolved in THF dropwise.
- Reaction: Warm to room temperature and stir for 4–6 hours.
- Workup: Quench with saturated NH_4Cl. Extract with EtOAc. Purify via silica gel chromatography (Hexane/EtOAc).
    - Checkpoint: Product is an alkene (mixture of E/Z isomers).

Step 2: Selective Reduction

Critical Note: Standard Pd/C hydrogenation may dechlorinate the aromatic ring. Use Platinum on Carbon (Pt/C) or ionic hydrogenation to preserve the halogen.

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- Method: Dissolve the alkene intermediate in MeOH. Add 5% Pt/C (10 wt%).
- Hydrogenation: Stir under H_2 balloon (1 atm) for 2 hours. Monitor via TLC (disappearance of UV-active alkene spot).
- Filtration: Filter through Celite to remove catalyst. Concentrate to yield N-Boc-3-(3-chlorobenzyl)pyrrolidine.

Step 3: Deprotection & Salt Formation

- Acidolysis: Dissolve the Boc-protected amine in 4M HCl in dioxane. Stir at RT for 1 hour.
- Precipitation: Add diethyl ether to precipitate the hydrochloride salt.
- Isolation: Filter the white solid and dry under vacuum.

Analytical Validation & Quality Control

To ensure scientific integrity, the identity of the compound must be confirmed using orthogonal analytical techniques.

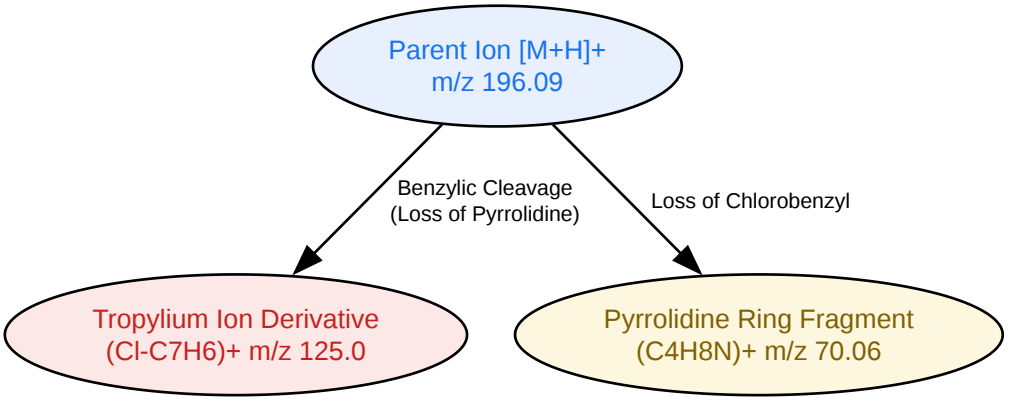
NMR Diagnostics (^{1}H NMR in DMSO-d_6)

- Aromatic Region (7.1–7.4 ppm): Multiplet integrating to 4 protons (characteristic of meta-substituted benzene).
- Benzylic Linker (2.6–2.8 ppm): Doublet (or multiplet) integrating to 2 protons. Note: In the 3-isomer, these protons are diastereotopic if the ring is chiral, but typically appear as a complex doublet.
- Pyrrolidine Ring:
  - 3.0–3.4 ppm: Multiplets for C2 and C5 protons (alpha to Nitrogen).
  - 1.6–2.2 ppm: Multiplets for C4 protons and C3 methine proton.
- Validation Check: The absence of a singlet at ~1.4 ppm confirms complete removal of the Boc group.

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Mass Spectrometry Fragmentation Logic

The fragmentation pattern in ESI-MS provides a structural fingerprint.



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Caption: Primary fragmentation pathways in ESI-MS. The m/z 125 peak is diagnostic for the chlorobenzyl group.

Isotopic Pattern Analysis

Due to the presence of Chlorine (

Cl and

Cl), the molecular ion will exhibit a distinct 3:1 intensity ratio between the M (196.1) and M+2 (198.1) peaks.

- Observation of this 3:1 doublet is a mandatory pass/fail criterion for identity confirmation.

References

- Matrix Fine Chemicals. (n.d.). 1-[(3-Chlorophenyl)methyl]pyrrolidine - Product Specification. Retrieved from
- Sigma-Aldrich. (2024). **3-[(3-Chlorophenyl)methyl]pyrrolidine** hydrochloride Product Detail. Retrieved from

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- PubChem. (2025).[1][2] 3-(3-Chlorophenyl)pyrrolidine Compound Summary. National Library of Medicine. Retrieved from
- Sweeney, J., et al. (2018). Synthesis of 3-Substituted Pyrrolidines via Palladium-Catalysed Hydroarylation. ChemRxiv. Retrieved from
- BenchChem. (2025).[3] 3-[(3-Chlorobenzyl)oxy]pyrrolidine hydrochloride: Biological Activity and Synthesis. Retrieved from

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Sources

- 1. 3-(3-Chlorophenyl)pyrrolidine | C10H12ClN | CID 18337166 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-Pyrrolidinol, 3-(p-chlorobenzyl)-, hydrochloride | C11H15Cl2NO | CID 3051531 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. pdf.benchchem.com [pdf.benchchem.com]
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